

Entinostat-d4: A Technical Guide to Safe Handling and Laboratory Use

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Compound of Interest

Compound Name: Entinostat-d4

Cat. No.: B15564514

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling guidelines for **Entinostat-d4**, a deuterated analog of the potent class I histone deacetylase (HDAC) inhibitor, Entinostat. The information presented herein is intended to support the safe and effective use of this compound in a research and development setting.

Disclaimer: A specific Safety Data Sheet (SDS) for **Entinostat-d4** is not publicly available. The following safety and handling information is based on the SDS for the parent compound, Entinostat, and should be used as a primary reference. The toxicological properties of the deuterated form are expected to be very similar to the non-deuterated compound.

Safety Data Sheet Summary

The following tables summarize the key safety and hazard information for Entinostat. Researchers should handle **Entinostat-d4** with the same precautions.

Hazard Identification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1][2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[2]
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child[1]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation[2]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₁₆ D ₄ N ₄ O ₃
Molecular Weight	380.43 g/mol
Appearance	Solid
Storage Temperature	Store at refrigerator (2-8°C) for long term storage.

First Aid Measures

Exposure Route	First Aid Measure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. [3] [4]
Inhalation	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. [3] [4]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse. [3] [4]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [3] [4]

Handling and Storage Guidelines

Proper handling and storage are crucial to ensure the safety of laboratory personnel and maintain the integrity of **Entinostat-d4**.

Personal Protective Equipment (PPE)

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Lab Coat:** A lab coat or other protective clothing should be worn.
- **Eye Protection:** Use safety glasses with side shields or goggles.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Avoid inhalation of dust or aerosols.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[3\]](#)

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- For long-term storage, keep at 2-8°C.
- Protect from light.

Experimental Protocols

The following are general protocols for the preparation of **Entinostat-d4** for in vitro and in vivo studies. These should be adapted based on specific experimental requirements.

Preparation of Stock Solutions for In Vitro Studies

Entinostat-d4 is typically dissolved in dimethyl sulfoxide (DMSO) to create a high-concentration stock solution.

- Materials: **Entinostat-d4** powder, anhydrous DMSO, sterile microcentrifuge tubes or vials.
- Procedure:
 - Under a chemical fume hood, weigh the desired amount of **Entinostat-d4** powder.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex or sonicate until the compound is completely dissolved.

- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store stock solutions at -20°C or -80°C.

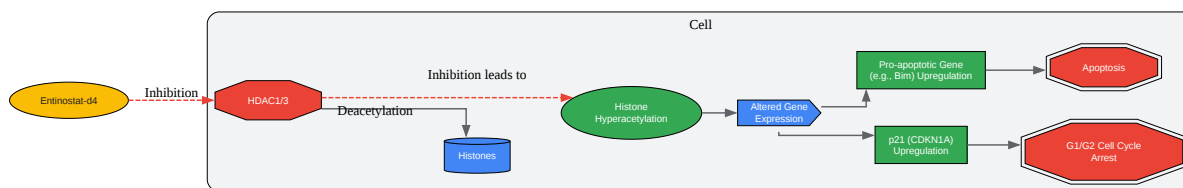
Preparation of Dosing Solutions for In Vivo Studies

For oral gavage in animal models, **Entinostat-d4** is often formulated as a suspension.

- Materials: **Entinostat-d4** powder, vehicle (e.g., 0.5% methylcellulose in sterile water), sterile tubes, sonicator.
- Procedure:
 - Weigh the required amount of **Entinostat-d4** for the desired dosing concentration.
 - Prepare the vehicle solution (e.g., 0.5% methylcellulose in sterile water).
 - Add a small amount of the vehicle to the **Entinostat-d4** powder to create a paste.
 - Gradually add the remaining vehicle while vortexing or stirring to form a homogenous suspension.
 - Brief sonication may be used to aid in the dispersion of the compound.[\[5\]](#)
 - Prepare the dosing solution fresh before each administration.

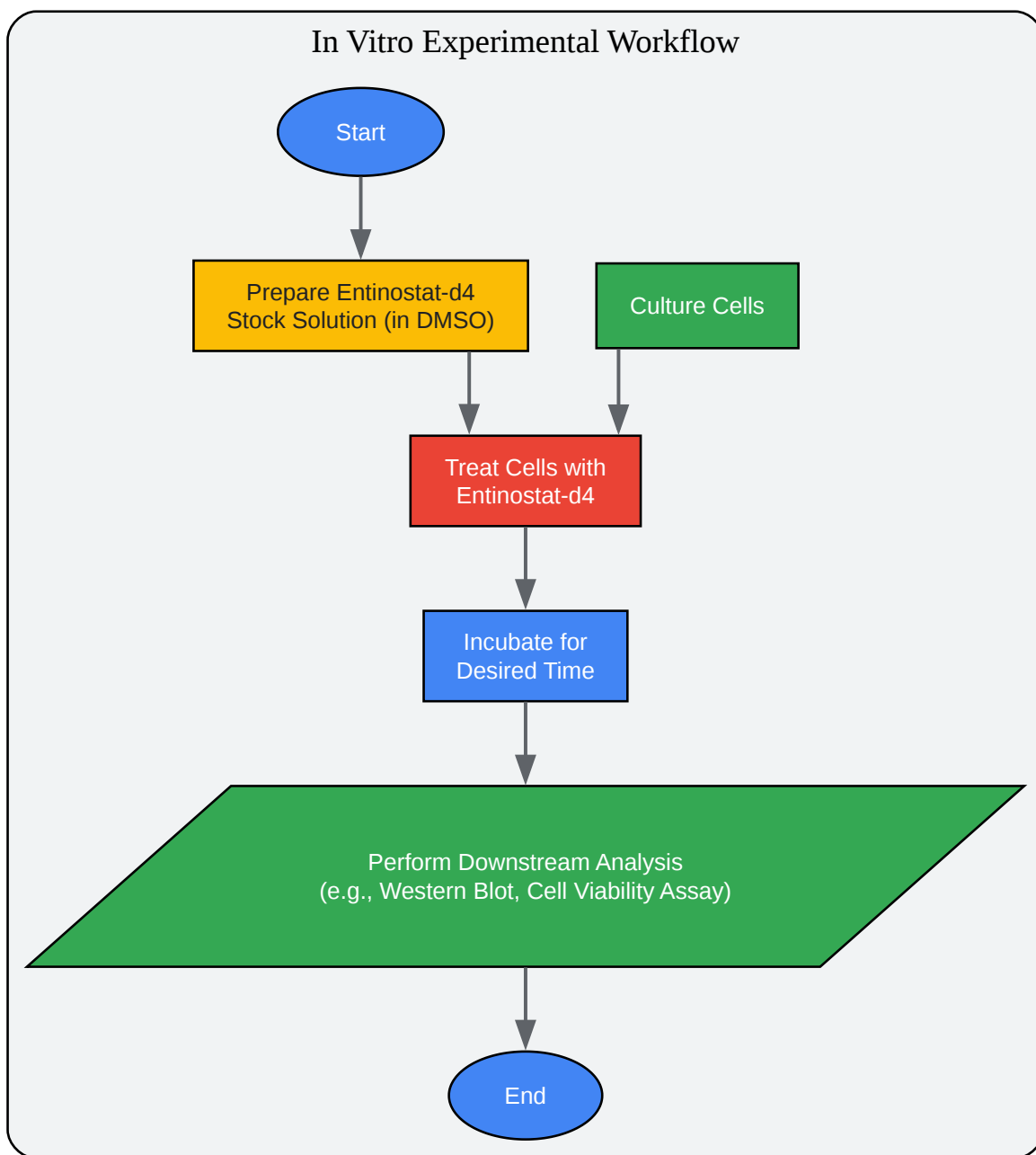
Signaling Pathways and Experimental Workflows

Entinostat is a class I HDAC inhibitor that modulates gene expression, leading to cell cycle arrest and apoptosis.[\[5\]](#)[\[6\]](#)[\[7\]](#)



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Caption: Mechanism of Action of **Entinostat-d4**.



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Caption: General workflow for in vitro experiments.

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